Structure-activity relationship (SAR) studies of oxane-containing compounds

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Compound of Interest

Compound Name:	*1-(Oxan-4-yl)prop-2-yn-1-amine*
Cat. No.:	*B13233648*

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Optimizing Pharmacokinetics via the Oxane Scan: A Comparative SAR Guide

Executive Summary

In modern medicinal chemistry, the oxane ring (commonly known as tetrahydropyran or THP) represents a critical bioisosteric tool for optimizing the physicochemical profile of lead compounds.[1] Unlike its carbocyclic analog (cyclohexane) or its nitrogenous counterpart (piperidine), the oxane ring offers a unique balance: it lowers lipophilicity (LogP) without introducing a basic center, thereby mitigating hERG liability and phospholipidosis risks while often improving metabolic stability.

This guide provides a structural analysis of oxane-containing compounds, offering decision-making frameworks, synthetic methodologies, and experimental protocols for researchers engaged in lead optimization.

Part 1: The Physicochemical Advantage (Comparative Analysis)

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The "Oxane Scan" is a strategic modification where a cyclohexane, phenyl, or piperidine ring is systematically replaced with a tetrahydropyran ring. This section quantitatively compares these scaffolds.

Lipophilicity and Solubility Modulation

Replacing a methylene (-CH_2-) unit with an ether oxygen (-O-) in a saturated ring typically reduces LogP by approximately 1.0–1.5 units. This reduction is crucial for keeping compounds within the "Golden Triangle" of physicochemical space, improving aqueous solubility and reducing non-specific binding.

Table 1: Physicochemical Comparison of C6-Ring Bioisosteres Data represents average trends for a generic scaffold R-Ring.

Feature	**Cyclohexane**	Oxane (THP)	**Piperidine (Basic)**	**Morpholine**
Electronic Nature	Lipophilic / Neutral	Polar / Neutral	Polar / Basic (pKa ~10)	Polar / Weak Base (pKa ~8)
Δ LogP (approx)	Reference (0)	-1.2 to -1.5	-2.0 (at pH 7.4 due to ionization)	-2.5
H-Bond Acceptors	0	1	1	2
H-Bond Donors	0	0	1 (if NH)	1 (if NH)
hERG Risk	Low	Low	High (cation-π interactions)	Moderate
Metabolic Risk	High (Oxidation)	Low/Moderate	Moderate (N-dealkylation)	Low

The hERG Mitigation Strategy

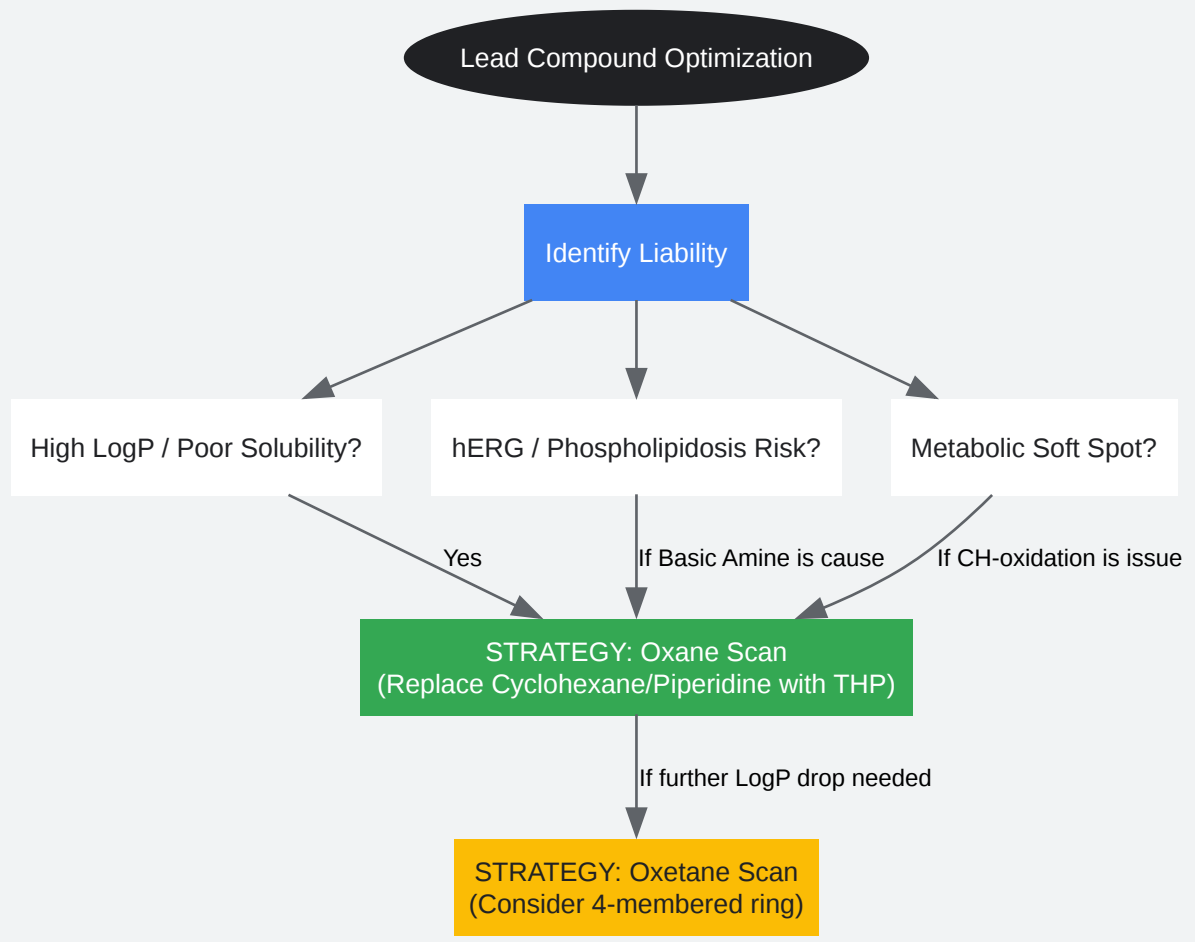
One of the most potent applications of the oxane ring is in mitigating cardiotoxicity. The hERG potassium channel possesses a hydrophobic pore lined with aromatic residues (Y652, F656) that stabilize positively charged amines via cation-π interactions.

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- The Problem: Basic amines (like piperidines) are frequent hERG blockers.
- The Oxane Solution: Replacing the basic nitrogen with oxygen removes the positive charge, abolishing the cation-π interaction while maintaining the vector and steric bulk of the 6-membered ring.

Decision Framework: When to Deploy Oxanes

The following decision tree outlines the logical flow for incorporating oxane rings during Lead Optimization.



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Figure 1: Strategic decision tree for implementing Oxane (THP) bioisosteres in drug design.

Part 2: Metabolic Stability & Pharmacokinetics[2]

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The "Metabolic Switch"

Cyclohexane rings are prone to oxidative metabolism by Cytochrome P450 (CYP) enzymes, typically occurring at the C3 or C4 positions relative to a substituent.

- Mechanism: CYP enzymes abstract a hydrogen atom to form a radical, which is then hydroxylated.
- Oxane Effect: Introducing the oxygen atom alters the electronics of the ring. While the α-position (C2/C6) to the oxygen is potentially vulnerable to oxidation (forming a lactone), the oxane ring is generally more robust than cyclohexane in human liver microsomes (HLM).
- Data Support: In comparative studies of JAK1 inhibitors, switching a cyclohexyl group to a 4-substituted tetrahydropyran resulted in a 1.4-fold increase in Lipophilic Ligand Efficiency (LLE) and improved intrinsic clearance (Clint) profiles in rat models.

Case Study: BACE1 Inhibitors

In the development of Beta-Secretase 1 (BACE1) inhibitors for Alzheimer's disease, researchers frequently utilized THP scaffolds.[1]

- Challenge: The target requires brain penetration (moderate LogP) but the active site is large and hydrophobic.
- Solution: 4-substituted oxanes were used to bridge the S1 and S3 pockets. The ether oxygen provided a crucial hydrogen bond acceptor for the backbone NH of the enzyme, a specific interaction unavailable to cyclohexane, resulting in a 10-fold potency increase while lowering LogD to improve blood-brain barrier permeability.

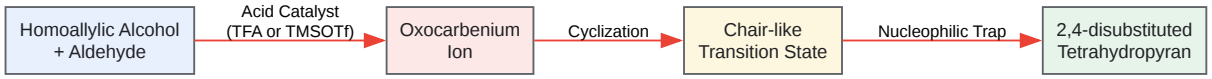
Part 3: Synthetic Methodologies for SAR Exploration

To effectively explore the SAR of oxanes, robust synthetic routes are required. The Prins Cyclization is the industry standard for constructing substituted tetrahydropyrans.

The Prins Cyclization Workflow

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This acid-catalyzed condensation of an aldehyde with a homoallylic alcohol generates the oxane core with high diastereoselectivity (typically forming the 2,4-cis isomer).



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Figure 2: Mechanistic pathway of the Prins Cyclization for constructing substituted oxane rings.

Part 4: Experimental Protocols

Protocol: Synthesis of 2,4-Disubstituted Tetrahydropyrans (Prins Reaction)

Use this protocol to generate analogs for SAR testing.

Reagents: Homoallylic alcohol (1.0 eq), Aldehyde (1.2 eq), Trifluoroacetic acid (TFA), Dichloromethane (DCM).

- Setup: Flame-dry a round-bottom flask and purge with nitrogen. Add the aldehyde (1.2 mmol) and homoallylic alcohol (1.0 mmol) in anhydrous DCM (10 mL).
- Initiation: Cool the mixture to 0°C. Dropwise add TFA (2.0 eq) over 5 minutes.
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature and stir for 12 hours. Monitor conversion via TLC or LCMS.
- Workup: Quench with saturated aqueous $NaHCO_3$. Extract with DCM (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Purify via flash column chromatography (typically Hexanes/EtOAc gradient).
- Validation: Confirm stereochemistry (cis vs trans) using 1D NOE NMR spectroscopy.

Protocol: Microsomal Stability Assay (Metabolic Clearance)

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Use this protocol to validate the metabolic stability advantage of the Oxane vs. Cyclohexane.

Materials: Human Liver Microsomes (HLM) (20 mg/mL), NADPH regenerating system, Phosphate buffer (pH 7.4), Test compounds (1 µM final conc).

- Preparation: Prepare a 100 µM stock of the test compound (Oxane analog) and control (Cyclohexane analog) in DMSO.
- Incubation Mix: Dilute microsomes to 0.5 mg/mL in phosphate buffer. Pre-incubate at 37°C for 5 minutes.
- Start Reaction: Add test compound (1 µM final) and initiate with NADPH (1 mM final).
- Sampling: Remove aliquots (50 µL) at T=0, 5, 15, 30, and 60 minutes.
- Quench: Immediately dispense aliquots into 150 µL ice-cold acetonitrile containing internal standard (e.g., Warfarin).
- Analysis: Centrifuge (4000 rpm, 20 min). Analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(% remaining) vs. time. The slope (

) determines intrinsic clearance (

  ):

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